

An In-depth Technical Guide to Tricyclodecenyl Acetate

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Compound of Interest

Compound Name: *Tricyclodecenyl acetate*

Cat. No.: *B8122830*

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Abstract

Tricyclodecenyl acetate is a synthetic fragrance ingredient valued for its fresh, green, and slightly woody aroma. It is utilized in a wide array of consumer products, including perfumes, soaps, and detergents. This technical guide provides a comprehensive overview of **tricyclodecenyl acetate**, including its various CAS numbers and synonyms, detailed physicochemical properties, an in-depth experimental protocol for its synthesis, and a workflow for its quality control and safety assessment. This document is intended to serve as a valuable resource for researchers, chemists, and professionals in the fragrance and chemical industries.

Chemical Identification and Synonyms

Tricyclodecenyl acetate is a mixture of isomers, which is reflected in the multiple CAS Registry Numbers assigned to it. The synonyms range from common trade names to more systematic chemical names.

Identifier	Value
Primary CAS Number	5413-60-5[1]
Additional CAS Numbers	2500-83-6[2][3], 54830-99-8[4]
EINECS Number	226-501-6 (for CAS 5413-60-5)[5], 219-700-4 (for CAS 2500-83-6)[2]
IUPAC Name	8-tricyclo[5.2.1.0 ^{2,6}]dec-3-enyl acetate[6]
Synonyms	Verdyl Acetate, Cyclacet, Jasmacyclene, 4,7-Methano-1H-inden-6-ol, 3a,4,5,6,7,7a-hexahydro-,acetate, Greenyl acetate, Herbaflorat, Dihydro-norbicyclopentadienyl acetate, Tricyclodecen-4-yl 8-acetate.[1][3][7]
Molecular Formula	C ₁₂ H ₁₆ O ₂ [3][7]
Molecular Weight	192.25 g/mol [3][6][7]

Physicochemical Properties

The physical and chemical properties of **tricyclodecenyl acetate** are summarized in the table below. These properties are crucial for its application in fragrance formulations and for ensuring its stability and quality.

Property	Value
Appearance	Colorless to pale yellow clear liquid.[3][4]
Odor	Floral, green, herbal, with a fresh, woody character.[3][7]
Boiling Point	258.4 °C (Predicted)[3]
Density	1.069 to 1.077 g/cm ³ @ 25°C[4]
Refractive Index	1.493 to 1.497 @ 20°C[4]
Flash Point	> 93 °C (> 200 °F)[4][7]
Solubility	Insoluble in water; soluble in alcohol and oils.[7]
logP (o/w)	3.139 (estimated)[3]

Experimental Protocols

Synthesis of Tricyclodecenyl Acetate

The following protocol for the synthesis of **tricyclodecenyl acetate** is based on the acid-catalyzed addition of acetic acid to dicyclopentadiene.

Materials:

- Dicyclopentadiene (DCPD)
- Acetic acid
- Trifluoromethanesulfonic acid (triflic acid) - catalyst
- Sodium hydroxide (NaOH) solution (50% aqueous) - for neutralization
- Reaction vessel equipped with a stirrer, dropping funnel, condenser, and temperature control
- Distillation apparatus

Procedure:

- **Reaction Setup:** Charge the reaction vessel with acetic acid and the triflic acid catalyst. The molar ratio of acetic acid to dicyclopentadiene should be approximately equimolar.
- **Addition of Dicyclopentadiene:** Heat the acetic acid and catalyst mixture to the reaction temperature, typically between 110 °C and 140 °C.
- **Gradually add dicyclopentadiene to the heated mixture over a period of several hours while maintaining vigorous stirring.** The addition rate should be controlled to manage the exothermic reaction and maintain the desired temperature.
- **Reaction Completion:** After the addition is complete, continue to stir the reaction mixture at the elevated temperature for an additional 1 to 3 hours to ensure the reaction goes to completion.
- **Neutralization:** Cool the reaction mixture. Add a sufficient amount of 50% aqueous sodium hydroxide solution to neutralize the triflic acid catalyst.
- **Purification by Distillation:**
 - Transfer the neutralized crude product to a distillation apparatus.
 - Initially, distill under reduced pressure to remove any unreacted acetic acid.
 - Subsequently, perform a fractional distillation under high vacuum to isolate the **tricyclodecenyl acetate** from unreacted dicyclopentadiene and other byproducts. The product is collected as a colorless to pale yellow liquid.

Quality Control Analysis using Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and isomeric composition of the synthesized **tricyclodecenyl acetate** can be determined using GC-MS.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)

- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Carrier Gas: Helium, constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 280 °C
 - Hold at 280 °C for 10 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-450

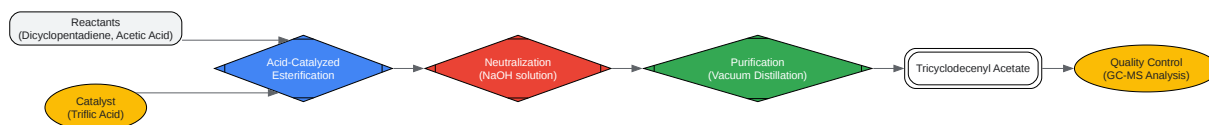
Procedure:

- Sample Preparation: Prepare a dilute solution of the **tricyclodecenyl acetate** sample in a suitable solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC injector.
- Data Acquisition: Acquire the total ion chromatogram (TIC) and the mass spectrum of each eluting peak.
- Data Analysis:
 - Identify the peaks corresponding to the different isomers of **tricyclodecenyl acetate** by comparing their mass spectra with a reference library (e.g., NIST).
 - Determine the relative percentage of each isomer by integrating the peak areas in the TIC.

- Assess the overall purity of the sample by identifying and quantifying any impurity peaks.

Visualized Workflows

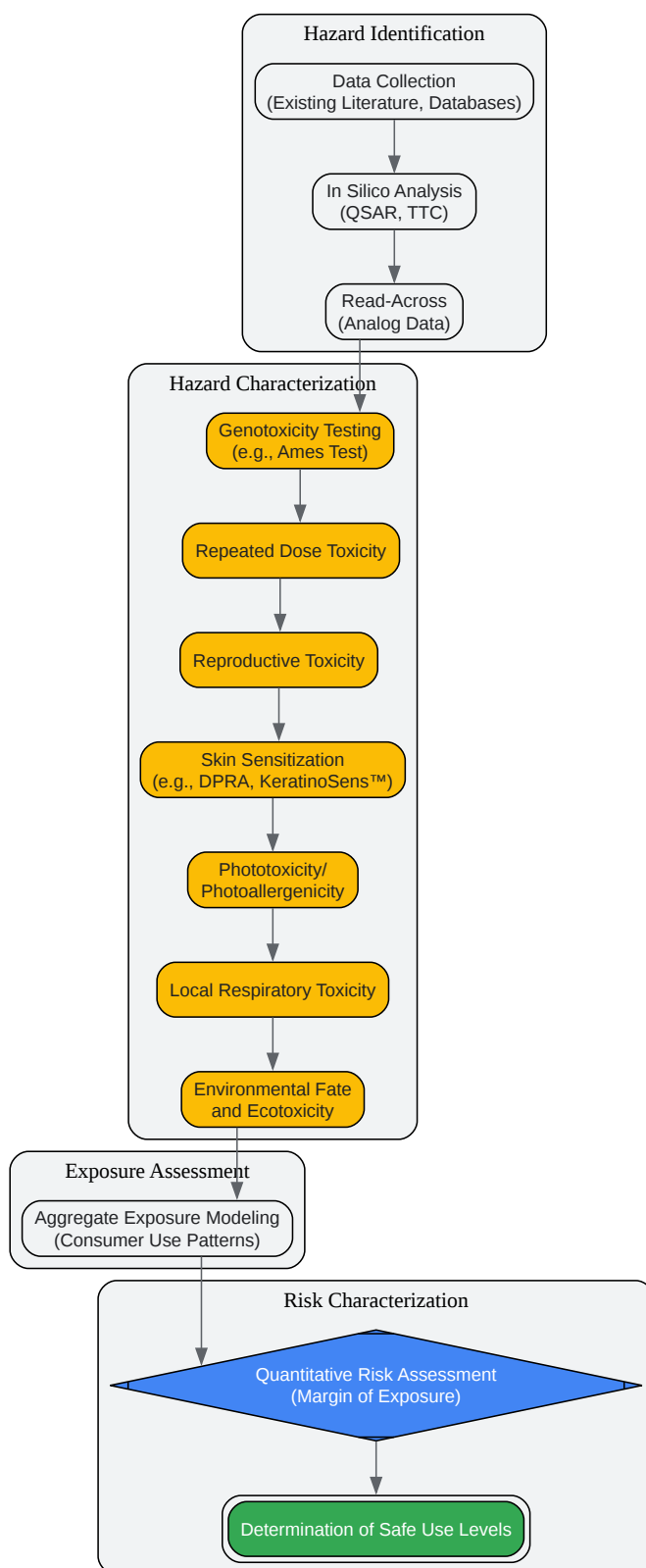
Synthesis Workflow



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Caption: Synthesis workflow for **tricyclodecenyl acetate**.

Safety Assessment Workflow



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Caption: Safety assessment workflow for fragrance ingredients.[8][9][10][11][12]

Conclusion

Tricyclodecenyl acetate is a well-characterized synthetic fragrance ingredient with a range of applications. This guide has provided key technical information, including its identification, physicochemical properties, a detailed synthesis protocol, and workflows for its analysis and safety assessment. This compilation of data serves as a foundational resource for scientific and industrial professionals working with this compound. The provided experimental details and logical workflows can aid in the synthesis, quality control, and safety evaluation of **tricyclodecenyl acetate** in various applications.

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